

# An In-Depth Technical Guide to 2-Anilinopyridine: Chemical Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 2-Anilinopyridine

Cat. No.: B1266264

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## Abstract

This technical guide provides a comprehensive overview of **2-anilinopyridine**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. This document details its chemical structure, physicochemical properties, synthesis methodologies, and key chemical reactions. A significant focus is placed on its role as a scaffold for the development of novel therapeutic agents, particularly as microtubule-targeting compounds that induce apoptosis. Detailed experimental protocols for its synthesis and a thorough analysis of its spectroscopic data are provided to support researchers in their scientific endeavors.

## Chemical Structure and Properties

**2-Anilinopyridine**, also known as N-phenylpyridin-2-amine, is an aromatic organic compound featuring a pyridine ring substituted with an amino group, which is in turn bonded to a phenyl group.

Chemical Structure:

Caption: Chemical structure of **2-anilinopyridine**.

## Physicochemical Properties

The key physicochemical properties of **2-anilinopyridine** are summarized in the table below. This data is essential for its handling, formulation, and application in various chemical processes.

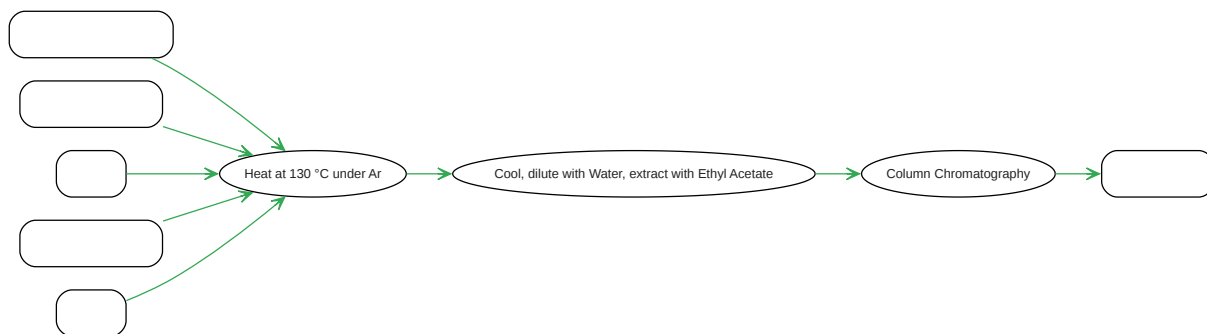
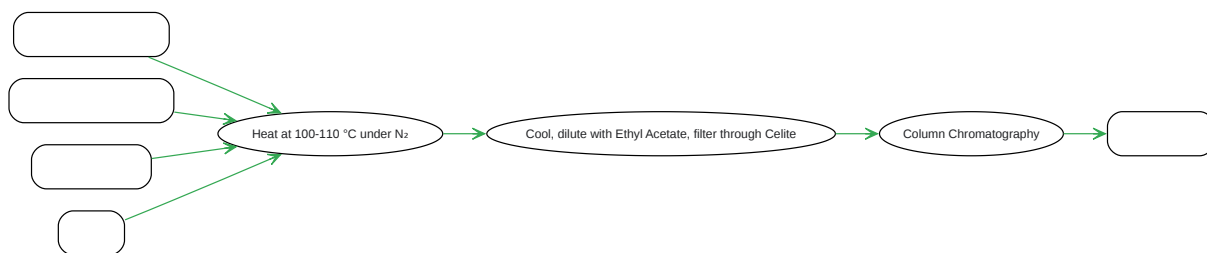
Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>2</sub>	[1]
Molecular Weight	170.21 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	106-112 °C	[2]
Boiling Point	205-206 °C at 7 mmHg	[2]
pKa	5.58 ± 0.10	[2]
Solubility	Soluble in organic solvents such as DMSO and ethanol.	

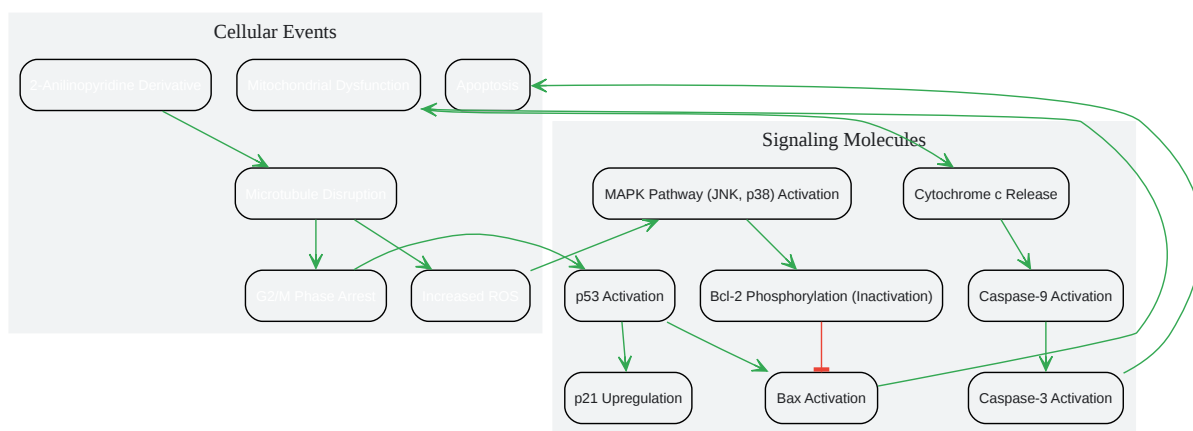
## Synthesis of 2-Anilinopyridine

The synthesis of **2-anilinopyridine** can be achieved through several methods, with the most common being transition metal-catalyzed cross-coupling reactions. Detailed protocols for the Buchwald-Hartwig amination and the Ullmann condensation are provided below.

### Experimental Protocol: Buchwald-Hartwig Amination

This palladium-catalyzed method is highly efficient for the formation of the C-N bond between an aryl halide and an amine.[3]





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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Anilinopyridine: Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266264#2-anilinopyridine-chemical-structure-and-properties>]

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